

In-Depth Technical Guide to Succinonitrile-d4: Chemical Properties and Synthesis

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Compound of Interest

Compound Name: Succinonitrile-d4

Cat. No.: B1627120

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and a feasible synthesis route for **succinonitrile-d4**, a deuterated isotopologue of succinonitrile. This document is intended to serve as a valuable resource for researchers and professionals in the fields of materials science, particularly in the development of advanced electrolytes for lithium-ion batteries, as well as for those in drug development utilizing deuterated compounds for pharmacokinetic and metabolic studies.

Core Chemical Properties

Succinonitrile-d4, with the chemical formula $C_4D_4N_2$, is a valuable compound in various research applications due to the unique properties conferred by the substitution of hydrogen with deuterium. The presence of deuterium allows for its use in neutron scattering studies, as a tracer in mass spectrometry, and to probe reaction mechanisms.

Below is a summary of its key chemical and physical properties:

Property	Value
Molecular Formula	C ₄ D ₄ N ₂
Molecular Weight	84.11 g/mol
CAS Number	23923-29-7
Appearance	Colorless to light brown crystalline solid
Melting Point	49-56 °C
Boiling Point	265-267 °C (for non-deuterated)
Solubility	Soluble in water

Synthesis of Succinonitrile-d₄

A plausible and efficient route for the synthesis of **succinonitrile-d₄** is through the hydrocyanation of acrylonitrile-d₄. This method is an adaptation of the well-established industrial process for producing non-deuterated succinonitrile. The reaction involves the addition of hydrogen cyanide (or a cyanide source) across the double bond of acrylonitrile-d₄, catalyzed by a base.

Experimental Protocol: Synthesis via Hydrocyanation

This protocol is based on the general principles of the hydrocyanation of acrylonitrile and is adapted for the synthesis of the deuterated analogue.

Materials:

- Acrylonitrile-d₄ (starting material)
- Hydrogen Cyanide (HCN) or a suitable cyanide salt (e.g., KCN, NaCN)
- Triethylamine (catalyst)
- Anhydrous, inert solvent (e.g., toluene, acetonitrile)
- Quenching agent (e.g., acetic acid)

- Distillation apparatus
- Standard laboratory glassware and safety equipment

Procedure:

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under an inert atmosphere (e.g., nitrogen or argon), dissolve acrylonitrile-d₄ in the chosen anhydrous solvent.
- **Catalyst Addition:** Add triethylamine (approximately 2-15% by weight of the total reaction mixture) to the stirred solution.
- **Reactant Addition:** Slowly add hydrogen cyanide to the reaction mixture via the dropping funnel. The reaction is exothermic, and the temperature should be maintained below 90°C, ideally in the range of 60-80°C, using a water bath for cooling if necessary. An excess of acrylonitrile-d₄ is typically used to ensure complete conversion of the cyanide source.
- **Reaction Monitoring:** The progress of the reaction can be monitored by techniques such as Gas Chromatography (GC) or Thin Layer Chromatography (TLC) to observe the disappearance of the starting material.
- **Quenching:** Once the reaction is complete, cool the mixture to room temperature and quench any remaining catalyst by the slow addition of a weak acid, such as acetic acid.
- **Purification:** The resulting **succinonitrile-d₄** can be purified by distillation under reduced pressure. The solvent and any unreacted starting materials are removed first, followed by the collection of the pure product.

Safety Precautions: Hydrogen cyanide is extremely toxic and volatile. This synthesis must be performed in a well-ventilated fume hood by trained personnel with appropriate personal protective equipment.

Visualizing the Synthesis Pathway

The following diagram illustrates the synthesis of **succinonitrile-d₄** from a deuterated precursor.

Synthesis of **Succinonitrile-d4**

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